

An In-depth Technical Guide to 3,4-Dimethylbenzoic Acid

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Compound of Interest

Compound Name: 3,4-Dimethylbenzoic acid

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This guide provides a comprehensive overview of the chemical and physical properties of **3,4-Dimethylbenzoic acid**, a versatile intermediate in the synthesis of pharmaceuticals and other specialty chemicals. The document outlines its molecular characteristics and presents a representative synthetic protocol.

Core Molecular and Physical Properties

3,4-Dimethylbenzoic acid, also known as o-xylene-4-carboxylic acid, is a substituted aromatic carboxylic acid.[1] Its structure consists of a benzene ring with two methyl groups at positions 3 and 4, and a carboxylic acid group at position 1. This compound is a white to beige crystalline powder.[2]

The key quantitative data for **3,4-Dimethylbenzoic acid** are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₂	[1][3][4][5]
Molecular Weight	150.17 g/mol	[1][3]
Average Molecular Weight	150.1745 g/mol	[4][6]
Monoisotopic Molecular Weight	150.068079557 Da	[3][6]
CAS Number	619-04-5	[4]
Melting Point	162-166 °C	[5]
Solubility in Water	0.129 mg/mL	[3]

Synthetic Pathway: Nitration and Esterification

A common synthetic route involving benzoic acid derivatives is electrophilic aromatic substitution followed by esterification. The following protocol describes the nitration of a dimethylbenzoic acid isomer, which serves as a representative example of the reactivity of this class of compounds. This is followed by the esterification of the carboxylic acid to form a methyl ester, a common step in pharmaceutical synthesis.

Experimental Protocol: Synthesis of Methyl 4,5-dimethyl-2-nitrobenzoate

This two-step process begins with the nitration of 4,5-dimethylbenzoic acid (a positional isomer of **3,4-dimethylbenzoic acid**) to introduce a nitro group onto the aromatic ring, forming 4,5-dimethyl-2-nitrobenzoic acid.[7] This is followed by a Fischer esterification to yield the methyl ester.[7]

Step 1: Nitration of 4,5-Dimethylbenzoic Acid

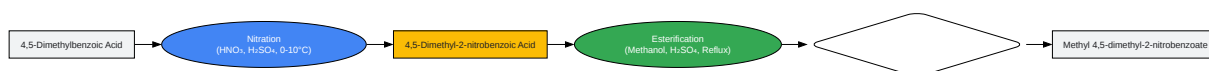
- **Preparation of Nitrating Mixture:** In a flask, concentrated nitric acid is slowly added to an equal volume of concentrated sulfuric acid. This mixture is kept cool in an ice bath.[7]
- **Dissolution of Starting Material:** In a separate round-bottom flask, 4,5-dimethylbenzoic acid is dissolved in concentrated sulfuric acid with stirring, while maintaining the temperature at 0-5 °C using an ice bath.[7]

- Nitration Reaction: The prepared nitrating mixture is added dropwise to the solution of 4,5-dimethylbenzoic acid. The reaction temperature is carefully maintained below 10 °C throughout the addition.[7]
- Reaction Monitoring and Work-up: The progress of the reaction can be monitored by Thin Layer Chromatography (TLC). Once the reaction is complete, the mixture is allowed to cool to room temperature.[7]

Step 2: Esterification of 4,5-dimethyl-2-nitrobenzoic Acid

- Reaction Setup: In a round-bottom flask, 4,5-dimethyl-2-nitrobenzoic acid is suspended in an excess of anhydrous methanol. A catalytic amount of concentrated sulfuric acid is carefully added to the mixture while stirring.[7]
- Reflux: A reflux condenser is attached, and the mixture is heated to reflux for several hours. [7]
- Isolation and Purification: After cooling, the excess methanol is removed using a rotary evaporator. The residue is dissolved in an organic solvent such as ethyl acetate and transferred to a separatory funnel. The organic layer is washed with water, a saturated sodium bicarbonate solution to neutralize any remaining acid, and finally with brine.[7]

The following diagram illustrates the logical workflow of this synthetic pathway.



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Synthetic pathway from a dimethylbenzoic acid to its methyl ester derivative.

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